Optimizing THS-044 working concentration for in vitro experiments

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Compound of Interest

Compound Name:	*THS-044*
Cat. No.:	*B2360967*

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THS-044 Technical Support Center

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers and scientists optimize the working concentration of **THS-044** for in vitro experiments.

Frequently Asked Questions (FAQs)

FAQ 1: What is the mechanism of action for **THS-044**?

THS-044 is a small molecule modulator designed to specifically target the Hypoxia-Inducible Factor 2α (HIF-2α).[1] Its mechanism of action involves binding directly to the PAS-B domain of the HIF-2α subunit.[2][3] This binding event stabilizes the folded state of the HIF-2α PAS-B domain and, consequently, weakens its ability to form a heterodimer with its partner, the Aryl Hydrocarbon Receptor Nuclear Translocator (ARNT). By disrupting the formation of the functional HIF-2α/ARNT transcription factor complex, **THS-044** inhibits the transcription of HIF-2 target genes. Notably, **THS-044** is selective and does not bind to the corresponding PAS-B domains of HIF-1α or ARNT.

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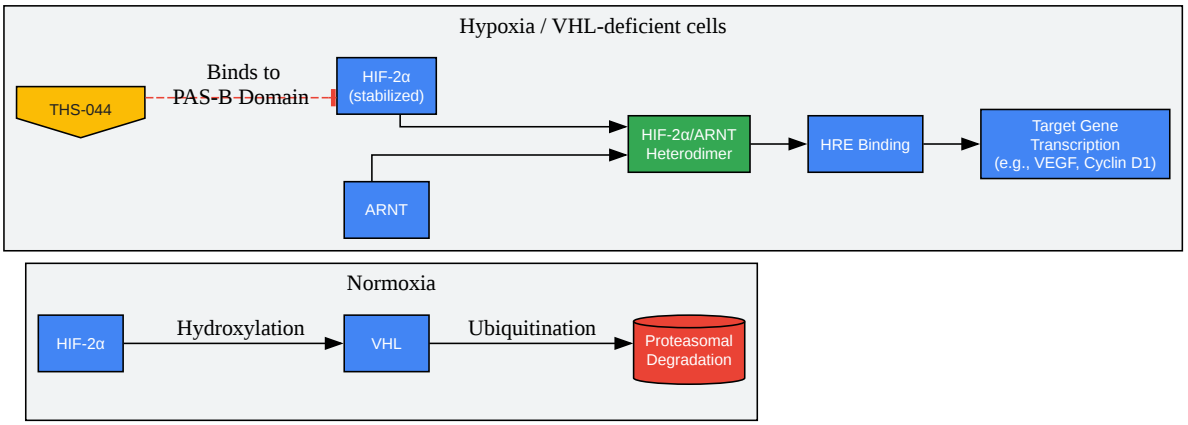

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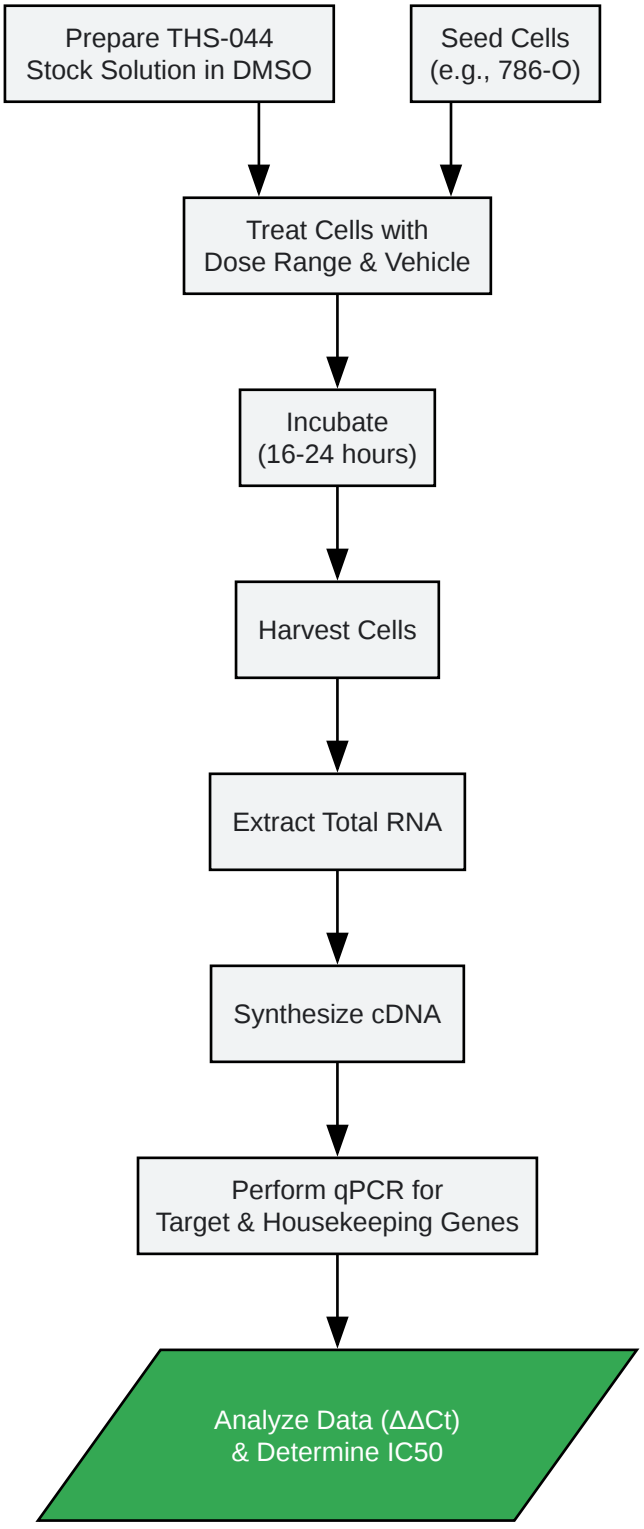

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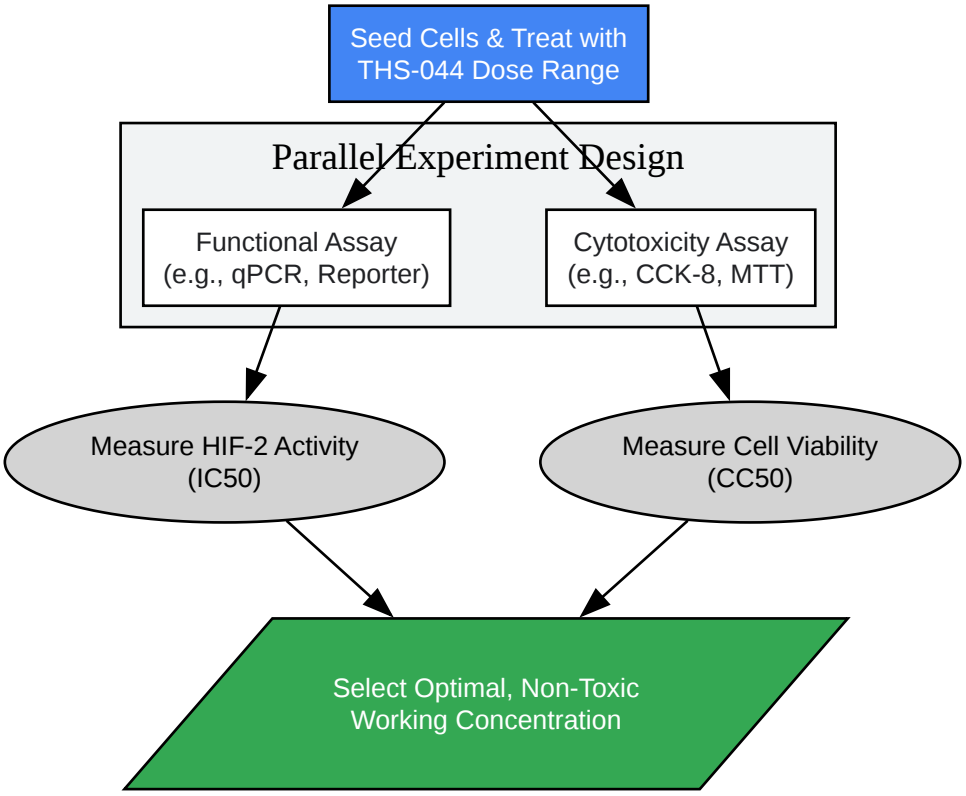

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